

Determining the Purity of Lithium Hydroxide via Acid-Base Titration: An Application Note

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Compound of Interest

Compound Name: *Lithium hydroxide*

Cat. No.: *B056323*

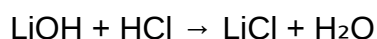
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Introduction

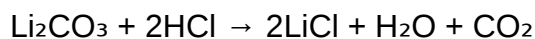
Lithium hydroxide (LiOH) is a critical raw material, particularly in the manufacturing of high-performance lithium-ion batteries.[1][2][3][4] The purity of **lithium hydroxide** directly impacts the performance, safety, and longevity of these batteries, making accurate and reliable purity assessment essential for quality control.[1][3] This application note provides a detailed protocol for the determination of **lithium hydroxide** purity using a classic acid-base titration method. This method is widely adopted in industrial settings due to its precision and reliability.[1] The primary impurity in commercial **lithium hydroxide** is lithium carbonate (Li₂CO₃), which forms from the reaction of **lithium hydroxide** with atmospheric carbon dioxide.[2][3] This protocol outlines a procedure to quantify both the **lithium hydroxide** content and the lithium carbonate impurity.

Principle

The determination of **lithium hydroxide** purity is achieved through a neutralization titration with a standardized solution of a strong acid, typically hydrochloric acid (HCl).[1] The reaction proceeds according to the following stoichiometry:



A primary challenge in this analysis is the presence of lithium carbonate, which also reacts with the acid titrant:



To accurately determine the LiOH content, the contribution of Li_2CO_3 to the total alkalinity must be accounted for. This protocol employs a two-indicator method using phenolphthalein and methyl orange. Phenolphthalein indicates the endpoint for the neutralization of all the hydroxide and half of the carbonate. Methyl orange indicates the final endpoint for the complete neutralization of the carbonate.

Alternatively, potentiometric titration can be used to identify the equivalence points, offering higher precision, especially for colored or turbid samples.[\[1\]](#)

Data Presentation

Table 1: Molar Masses of Relevant Compounds

Compound	Chemical Formula	Molar Mass (g/mol)
Lithium Hydroxide	LiOH	23.95
Lithium Carbonate	Li_2CO_3	73.89
Hydrochloric Acid	HCl	36.46

Table 2: Typical Purity Specifications for Battery-Grade **Lithium Hydroxide**

Parameter	Specification
LiOH Purity	> 99.0%
Li_2CO_3 Content	< 0.5%

Experimental Protocol

Reagents and Materials

- **Lithium Hydroxide** (LiOH) sample
- Standardized 0.5 M Hydrochloric Acid (HCl) volumetric solution

- Standardized 0.1 M Hydrochloric Acid (HCl) volumetric solution
- Phenolphthalein indicator solution (1% in ethanol)
- Methyl orange indicator solution (0.1% in water)
- Carbon dioxide-free deionized water
- Barium Chloride (BaCl_2) solution (10% w/v), optional, to precipitate carbonate.
- Analytical balance (± 0.1 mg)
- Burette (50 mL, Class A)
- Pipettes (25 mL, 50 mL, Class A)
- Volumetric flasks (250 mL, 1000 mL, Class A)
- Conical flasks (250 mL)
- Magnetic stirrer and stir bars

Sample Preparation

- Accurately weigh approximately 10 g of the **lithium hydroxide** sample into a 1000 mL volumetric flask.
- Dissolve the sample in carbon dioxide-free deionized water.
- Dilute to the mark with carbon dioxide-free deionized water and mix thoroughly. This is the Assay preparation.

Note: **Lithium hydroxide** is hygroscopic and readily absorbs atmospheric CO_2 .^{[2][3]} All handling should be performed quickly, and the use of a glovebox with a dry, inert atmosphere is recommended for the highest accuracy.

Titration Procedure

- Pipette 50 mL of the Assay preparation into a 250 mL conical flask.

- Add 2-3 drops of phenolphthalein indicator. The solution will turn pink.
- Titrate with standardized 0.5 M HCl from the burette with constant stirring until the pink color disappears. Record the volume of HCl used as V1.
- To the same solution, add 2-3 drops of methyl orange indicator. The solution will turn yellow.
- Continue the titration with standardized 0.1 M HCl until the color changes from yellow to a persistent orange-red. Record the volume of 0.1 M HCl used as V2.

Calculations

1. Molarity of HCl: Ensure the exact molarity of the standardized HCl solutions is known.
2. Calculation of Lithium Carbonate Content (% w/w):

The second titration volume (V2) corresponds to the neutralization of the remaining half of the carbonate.

Moles of HCl for carbonate = $2 \times (\text{Volume of 0.1 M HCl in L}) \times (\text{Molarity of 0.1 M HCl})$

Mass of Li_2CO_3 (g) = Moles of HCl for carbonate \times (Molar Mass of Li_2CO_3 / 2)

% Li_2CO_3 = $(\text{Mass of Li}_2\text{CO}_3 / \text{Initial mass of sample in aliquot}) \times 100$

3. Calculation of **Lithium Hydroxide** Content (% w/w):

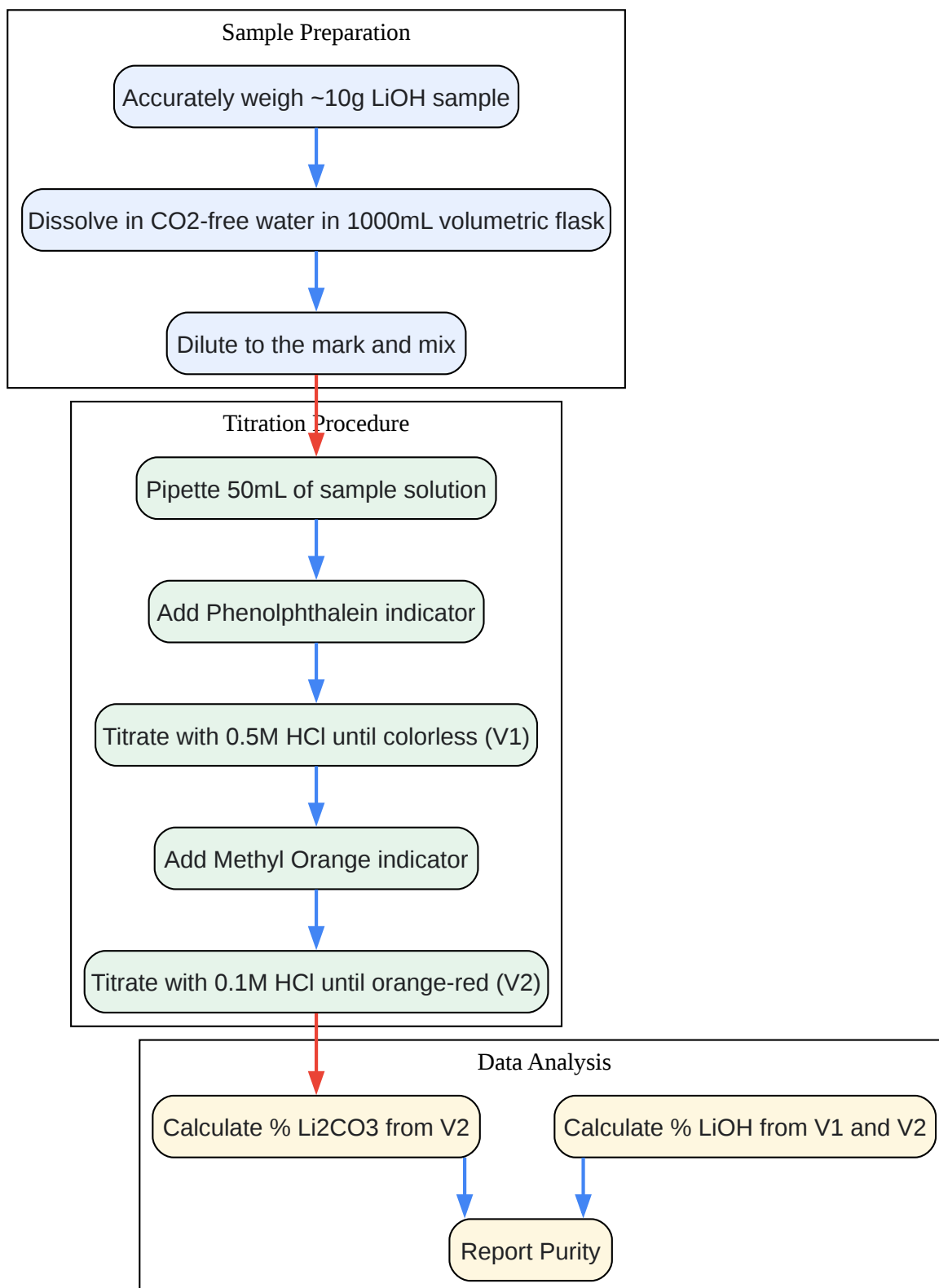
The first titration volume (V1) corresponds to the neutralization of all the LiOH and half of the Li_2CO_3 .

Moles of HCl for LiOH = $[(\text{Volume of 0.5 M HCl in L}) \times (\text{Molarity of 0.5 M HCl})] - [(\text{Volume of 0.1 M HCl in L}) \times (\text{Molarity of 0.1 M HCl})]$

Mass of LiOH (g) = Moles of HCl for LiOH \times Molar Mass of LiOH

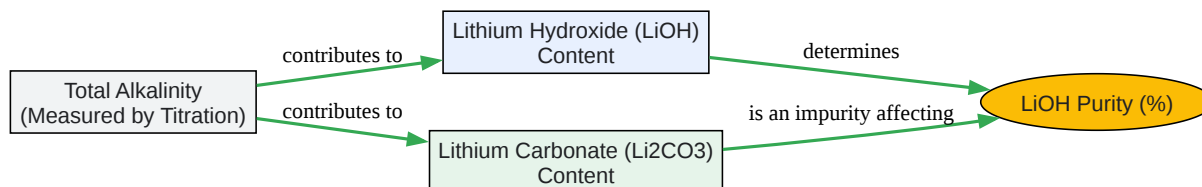
% LiOH = $(\text{Mass of LiOH} / \text{Initial mass of sample in aliquot}) \times 100$

Visualizations



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Caption: Experimental workflow for the titration of **lithium hydroxide**.



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Caption: Logical relationship in LiOH purity determination.

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References

- 1. How To Quantify Lithium Hydroxide Purity Using Titration [eureka.patsnap.com]
- 2. mt.com [mt.com]
- 3. mt.com [mt.com]
- 4. metrohm.com [metrohm.com]
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